

N-Methyldiethanolamine molecular formula and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N-Methyldiethanolamine**

Cat. No.: **B056640**

[Get Quote](#)

N-Methyldiethanolamine: Physicochemical Properties

For immediate reference, the molecular formula of **N-Methyldiethanolamine** (MDEA) is $C_5H_{13}NO_2$, and its molecular weight is approximately 119.16 g/mol.

This guide provides a concise summary of the core physicochemical properties of **N-Methyldiethanolamine** (MDEA), a tertiary amine widely utilized in various industrial and chemical processes. The data presented is intended for researchers, scientists, and professionals in drug development and other scientific fields.

Core Chemical Data

The fundamental molecular data for **N-Methyldiethanolamine** is summarized in the table below. This information is critical for stoichiometric calculations, formulation development, and analytical characterization.

Property	Value	References
Molecular Formula	C ₅ H ₁₃ NO ₂	[1] [2] [3] [4] [5]
CH ₃ N(C ₂ H ₄ OH) ₂	[1] [4] [6]	
Molecular Weight	119.16 g/mol	[2] [4] [6]
119.164 g·mol ⁻¹	[1] [3]	
119.1622 g/mol	[5]	
CAS Number	105-59-9	[2] [3] [5]
IUPAC Name	2-[2-hydroxyethyl(methyl)amino]ethanol	[4] [6]

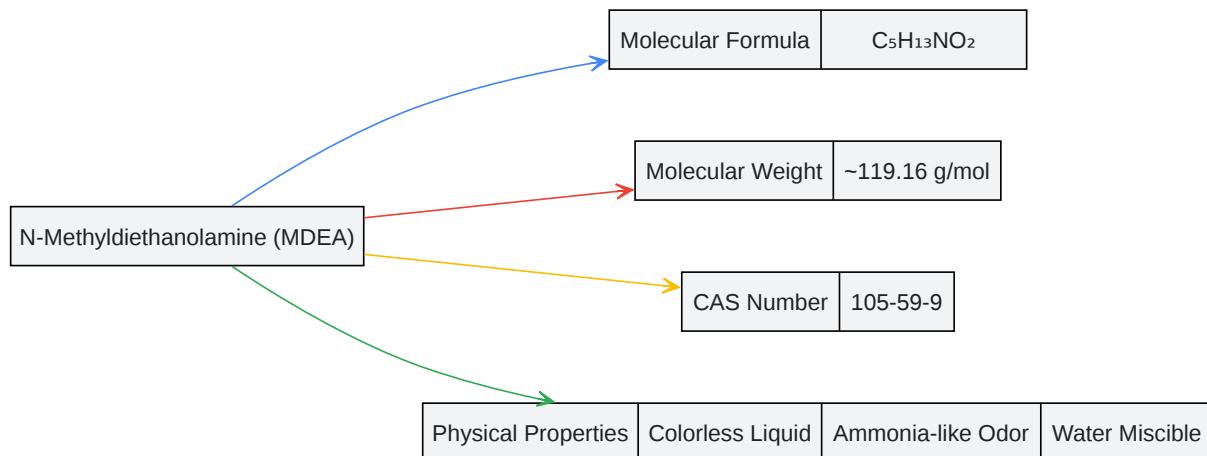
Physicochemical Characteristics

N-Methyldiethanolamine is a colorless to yellow, viscous liquid with an odor similar to ammonia.[\[1\]](#)[\[2\]](#)[\[7\]](#) It is miscible with water, ethanol, and benzene.[\[1\]](#)[\[3\]](#) MDEA combines the chemical properties of both amines and alcohols, allowing it to undergo reactions typical of both functional groups, such as forming quaternary amine salts, soaps, and esters.[\[2\]](#)

Property	Value
Appearance	Colorless liquid
Odor	Ammoniacal
Density	1.038 g/mL at 25 °C
Melting Point	-21.00 °C
Boiling Point	246-248 °C
Flash Point	127 °C (261 °F)
Solubility in water	Miscible

Logical Relationship Diagram

The following diagram illustrates the relationship between the different identifiers and properties of **N-Methyldiethanolamine**.



[Click to download full resolution via product page](#)

Caption: Core identifiers and properties of **N-Methyldiethanolamine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methyldiethanolamine - Wikipedia [en.wikipedia.org]
- 2. N-Methyldiethanolamine | 105-59-9 [chemicalbook.com]
- 3. atamankimya.com [atamankimya.com]
- 4. N-Methyldiethanolamine | C₅H₁₃O₂N | CID 7767 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 5. Methyldiethanolamine [webbook.nist.gov]
- 6. Buy N-Methyldiethanolamine | 591248-66-7 [smolecule.com]
- 7. dow.com [dow.com]
- To cite this document: BenchChem. [N-Methyldiethanolamine molecular formula and weight]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b056640#n-methyldiethanolamine-molecular-formula-and-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com